

Application Notes and Protocols for Studying Renal Water Reabsorption Using Velmupressin

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Compound of Interest

Compound Name: Velmupressin

Cat. No.: B612726

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Introduction

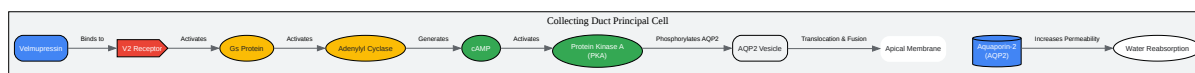
Velmupressin is a potent and selective peptide agonist of the vasopressin V2 receptor (V2R), a G-protein coupled receptor that plays a critical role in regulating renal water reabsorption.^[1] Its high affinity and selectivity for the V2R make it an invaluable tool for investigating the molecular mechanisms underlying water balance and for the development of novel therapeutics for disorders such as nocturnal polyuria and diabetes insipidus.

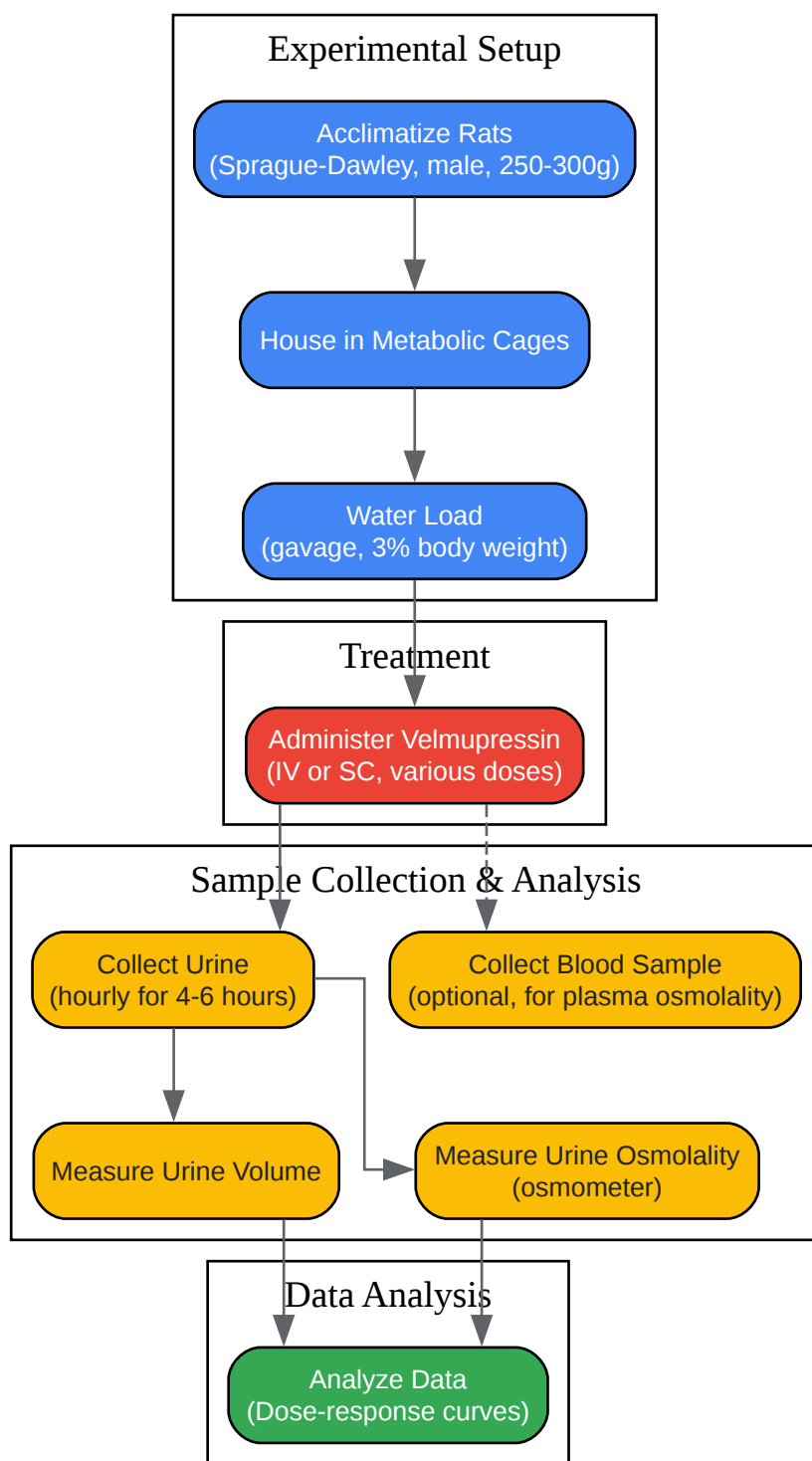
In the kidney, the binding of **Velmupressin** to the V2R on the basolateral membrane of principal cells in the collecting ducts initiates a signaling cascade. This cascade primarily involves the activation of adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP). Elevated cAMP levels activate Protein Kinase A (PKA), which in turn phosphorylates aquaporin-2 (AQP2) water channels. This phosphorylation promotes the translocation of AQP2-containing vesicles to the apical membrane, increasing water permeability and facilitating water reabsorption from the tubular fluid back into the bloodstream.^{[2][3]}

These application notes provide detailed protocols for utilizing **Velmupressin** in both in vivo and in vitro models to study renal water reabsorption, along with representative data presented in a clear, tabular format.

Signaling Pathway

The binding of **Velmupressin** to the V2 receptor initiates a well-characterized signaling cascade that culminates in the insertion of aquaporin-2 water channels into the apical membrane of collecting duct principal cells.





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References

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